

Technical Support Center: Optimizing Tap Density of Basic Nickel Carbonate (BNC)

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Compound of Interest

Compound Name: *Basic nickel carbonate tetrahydrate*
Cat. No.: *B8023018*

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Current Status: Operational Topic: Particle Engineering & Tap Density Optimization for Battery Precursors Ticket Priority: High (Critical for Volumetric Energy Density)

Introduction: The Density Imperative

Welcome to the Advanced Materials Technical Support Center. You are likely here because your Basic Nickel Carbonate (BNC) precursor is failing to meet the tap density threshold (typically $> 1.5\text{--}1.8\text{ g/cm}^3$ for high-performance precursors) required for downstream calcination into cathode active materials (e.g., LiNiO_2 or NMC).

The Core Physics: Tap density is a function of particle sphericity and particle size distribution (PSD). To maximize density, you must transition from "flocculated aggregates" (random, loose packing) to "dense spherical secondary particles" (ordered, tight packing). This requires shifting your synthesis regime from nucleation-controlled to growth-controlled.

Module 1: The Synthesis Engine (CSTR Dynamics) The Mechanism: Ammonia-Mediated Crystallization

You cannot achieve high tap density in a simple batch precipitation without a complexing agent. You must use a Continuous Stirred Tank Reactor (CSTR) with Ammonia (

).

Why Ammonia? Ammonia acts as a "brake" on the reaction. Without it,

reacts instantly with

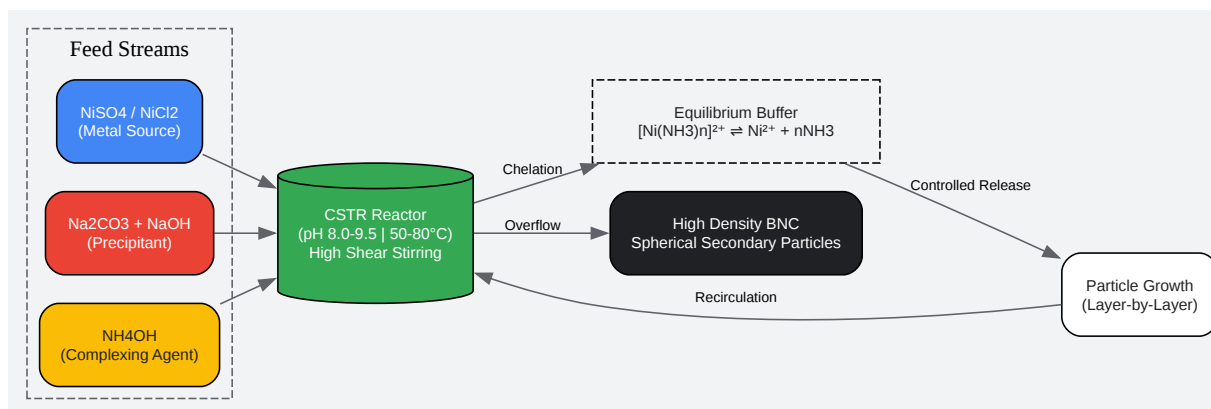
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, creating millions of tiny, fluffy nuclei (low density). Ammonia sequesters Nickel into a soluble complex

, releasing free

slowly.[1][2] This allows existing particles to grow dense and spherical (Ostwald Ripening) rather than spawning new, loose nuclei.

Workflow Visualization



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Figure 1: The Ammonia-Mediated CSTR pathway. Note that the "Complex" step is the critical buffer preventing rapid, low-density nucleation.

Module 2: Critical Process Parameters (CPP)

To troubleshoot density, you must audit these three variables.

pH Control (The Supersaturation Knob)

- The Sweet Spot: For Basic Nickel Carbonate, the optimal pH is typically 8.0 – 9.0 (lower than pure hydroxide precipitation).
- The Risk:
 - pH < 7.5: Solubility is too high; particles dissolve or fail to precipitate fully.
 - pH > 10.0: Supersaturation spikes. Nucleation explodes. Result: Tiny, irregular fines that pack poorly (Low Tap Density).

Ammonia Concentration (The Shape Shaper)[3][4][5]

- Target: Maintain free ammonia concentration at 0.2 – 0.6 mol/L in the supernatant.
- Impact: Sufficient ammonia ensures the particles grow into spheres.[3] Insufficient ammonia leads to "cauliflower" shapes with high internal porosity.

Hydrodynamics (Stirring)

- Requirement: High shear is needed to prevent loose agglomeration, but excessive shear breaks particles.
- Tip: Use a draft-tube propeller design to create a toroidal flow, ensuring uniform residence time.

Data Reference: Impact of Parameters on Density

Parameter	Condition	Resulting Morphology	Tap Density (g/cm ³)
pH	11.0 (High)	Irregular / Flake-like	< 1.0 (Poor)
pH	8.0 - 8.5 (Optimal)	Spherical / Dense	1.8 - 2.2 (Target)
Ammonia	Low (< 0.1 M)	Porous Agglomerates	1.2 - 1.4
Ammonia	Optimized (0.5 M)	Solid Spheres	> 2.0
Temp	40°C	Poor Crystallinity	~1.5
Temp	60-80°C	High Crystallinity	> 2.0

Module 3: Troubleshooting Guide (FAQs)

Q1: My particles are spherical, but the tap density is still low (< 1.5 g/cm³). Why?

Diagnosis: You likely have hollow particles or internal porosity.

- Root Cause: The "Ostwald Ripening" process was too fast, or the reaction temperature was too low, trapping mother liquor inside the particle.
- The Fix:
 - Increase Residence Time: Slow down the feed rate to allow the interior of the particles to densify.
 - Boost Temperature: Increase reactor temp to 70–80°C. This promotes tighter crystal packing.
 - Check Feed Ratio: Ensure the molar ratio is between 0.8 and 1.2.

Q2: I see a "bimodal" distribution (lots of fines and large chunks).

Diagnosis: Unstable steady-state in the CSTR.

- Root Cause: Localized supersaturation. The precipitant () is hitting the Nickel stream before mixing with the Ammonia.
- The Fix:
 - Feed Placement: Ensure feed nozzles are submerged and separated. Do not let streams touch before entering the high-shear zone.
 - Stirring Speed: Increase RPM to homogenize the solution instantly.

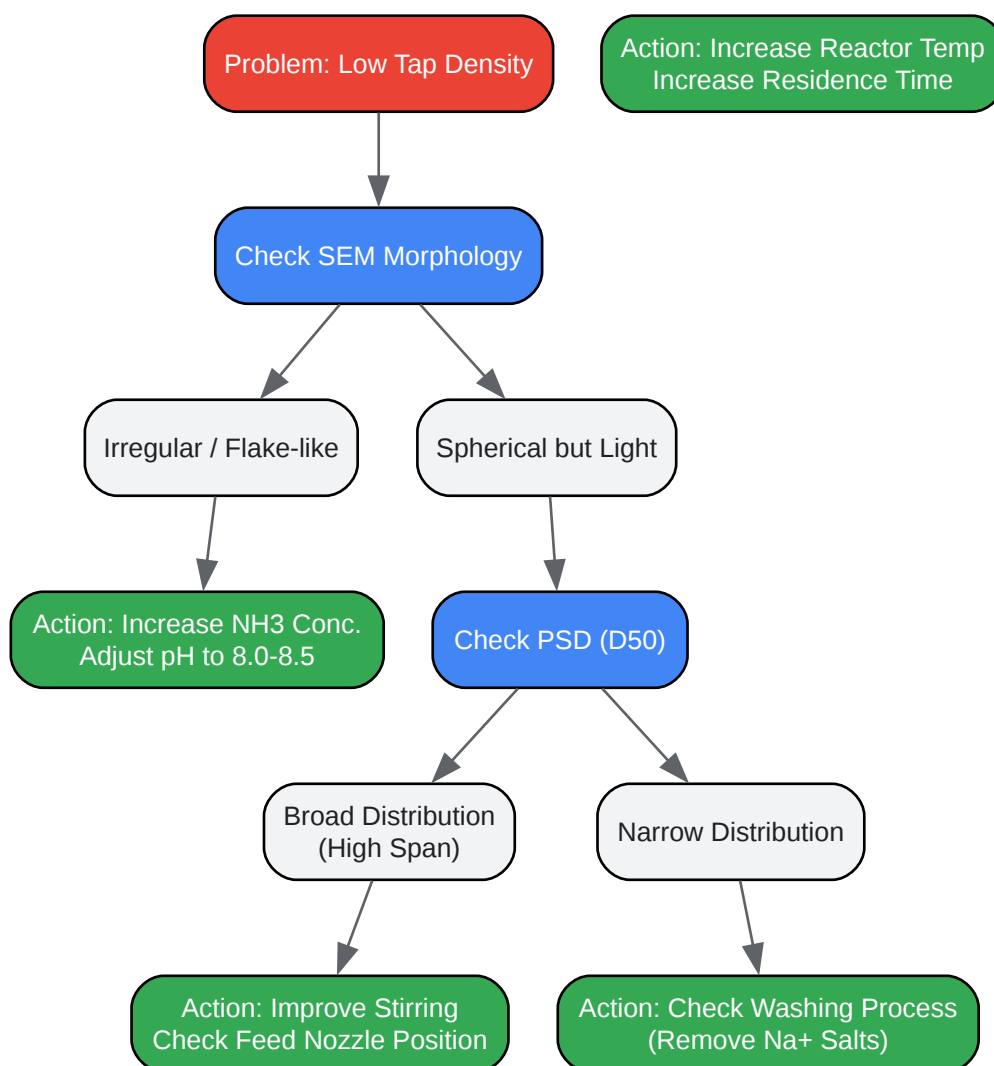
Q3: The density drops after washing and drying.

Diagnosis: Agglomerate breakage or salt crusts.

- Root Cause: If you wash with cold water, thermal shock can crack particles. If you don't wash enough, Sodium () salts crystallize on the surface, creating "fluff" that ruins packing.
- The Fix:
 - Hot Wash: Use water at 50-60°C.
 - Spray Drying: Switch from tray drying to spray drying to preserve spherical morphology.

Module 4: Diagnostic Logic Tree

Use this flow to diagnose your specific density issue.



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Figure 2: Troubleshooting decision matrix for BNC density optimization.

References

- Ye, W., Lü, Q., & Long, C. (2021).[4] "Study on rapid preparation process of high-density spherical basic nickel carbonate." *Inorganic Chemicals Industry*, 53(5), 69-72.[4]
 - Key Finding: Identifies pH 8.0 and specific stirring speeds as optimal for maximizing apparent density.
- Entwistle, T., et al. (2022). "Co-precipitation synthesis of nickel-rich cathodes for Li-ion batteries." *White Rose Research Online*.

- Key Finding: Reviews the critical role of Ammonia complexing and pH control (typically 10.5-11).
- Zhang, J., et al. (2025).[3][4] "Effects of ammonia on the microstructure and crystallinity of nickel-based carbonate materials." CrystEngComm.
 - Key Finding: Explains the mechanism of ammonia regulating the precipitation-complexation balance to form dense microstructures.[1][2]
- WIPO Patent WO/2019/128142. (2019). "Method for Preparing High-Density Basic Nickel Carbonate."
 - Key Finding: Describes a continuous feeding method with pH control to achieve high-density products.

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Sources

- [1. ysxbcn.com](https://www.ysxbcn.com) [ysxbcn.com]
- [2. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [3. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [4. wjygy.com.cn](https://www.wjygy.com.cn) [wjygy.com.cn]
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